

6-chloro-1H-indazole-3-carboxylic acid physical properties

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Compound of Interest

Compound Name: 6-chloro-1H-indazole-3-carboxylic Acid

Cat. No.: B139074

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Technical Guide: 6-Chloro-1H-indazole-3-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known physical properties of **6-chloro-1H-indazole-3-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry and drug development. Due to the limited availability of specific experimental data in publicly accessible literature, this guide also includes generalized protocols for the determination of key physical properties.

Core Physical Properties

While specific experimentally determined values for melting point, boiling point, and pKa of **6-chloro-1H-indazole-3-carboxylic acid** are not readily available in the cited literature, the following properties have been established.

Property	Value	Source
CAS Number	129295-31-4	[1]
Molecular Formula	C ₈ H ₅ CIN ₂ O ₂	[2]
Molecular Weight	196.59 g/mol	[3]
Physical Form	Yellow to brown powder/solid	[2] [3]
Purity	≥ 97% (via HPLC)	[1] [3]
Storage Conditions	Sealed in a dry environment at 2-8°C	[2]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **6-chloro-1H-indazole-3-carboxylic acid** are not explicitly available. However, the following are standard methodologies that can be employed for a compound of this nature.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid can be determined with high precision using a capillary melting point apparatus.

Procedure:

- Sample Preparation: A small amount of the dry, finely powdered **6-chloro-1H-indazole-3-carboxylic acid** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus, adjacent to a calibrated thermometer or temperature sensor.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting)

are recorded. This range represents the melting point of the sample. A narrow melting range is indicative of high purity.

Solubility Determination

The solubility of **6-chloro-1H-indazole-3-carboxylic acid** can be determined in various solvents to understand its dissolution characteristics.

Procedure:

- Solvent Selection: A range of solvents of varying polarities (e.g., water, ethanol, methanol, dimethyl sulfoxide (DMSO), dichloromethane, hexane) should be selected.
- Equilibrium Method: An excess amount of the solid compound is added to a known volume of the solvent in a sealed container.
- Agitation and Equilibration: The mixture is agitated at a constant temperature for a sufficient period to ensure equilibrium is reached (typically 24-48 hours).
- Sample Analysis: After equilibration, the suspension is filtered to remove undissolved solid. The concentration of the dissolved compound in the filtrate is then determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC). The solubility is expressed in units such as mg/mL or mol/L.

pKa Determination (Potentiometric Titration)

The acid dissociation constant (pKa) is a critical parameter for understanding the ionization state of a molecule at different pH values.

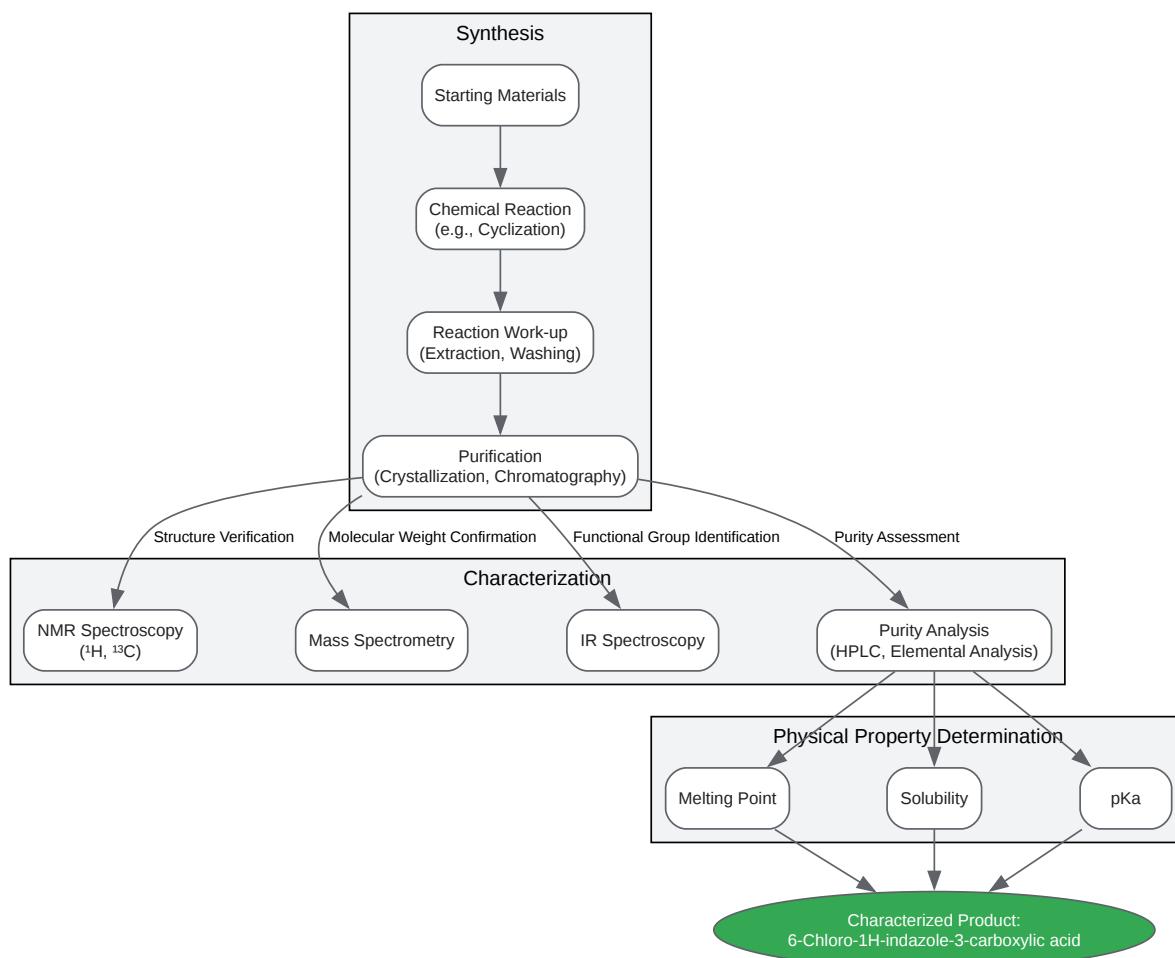
Procedure:

- Sample Preparation: A precise amount of **6-chloro-1H-indazole-3-carboxylic acid** is dissolved in a suitable solvent, typically a mixture of water and an organic co-solvent like methanol or DMSO to ensure solubility.
- Titration Setup: The solution is placed in a thermostatted vessel equipped with a calibrated pH electrode and a magnetic stirrer.

- Titration: A standardized solution of a strong base (e.g., 0.1 M NaOH) is added incrementally to the sample solution using a burette.
- Data Acquisition: The pH of the solution is recorded after each addition of the titrant.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa can be determined from the pH at the half-equivalence point, where half of the carboxylic acid has been neutralized.

Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and characterization of a substituted indazole carboxylic acid, which would be applicable to **6-chloro-1H-indazole-3-carboxylic acid**.

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